CAS number 2675-89-0 properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Chloro-N,N-dimethylacetamide*
CAS No.:	*2675-89-0*
Cat. No.:	*B142992*

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An In-depth Technical Guide to Key Compounds in Pharmaceutical Development

Executive Summary

This technical guide is designed for researchers, scientists, and drug development professionals. A critical clarification is necessary regarding the compound associated with CAS number 2675-89-0. While this number correctly identifies the synthetic intermediate **2-Chloro-N,N-dimethylacetamide**, search inquiries often conflate it with N-Desethylamodiaquine, the principal active metabolite of the antimalarial drug amodiaquine. N-Desethylamodiaquine is of significant interest in pharmacology and drug development. This guide will first define the properties of the true compound for CAS 2675-89-0 and then provide a comprehensive technical overview of N-Desethylamodiaquine, which is likely the intended subject of interest for a drug development audience.

Part 1: The Identity and Properties of CAS 2675-89-0

The Chemical Abstracts Service (CAS) registry number 2675-89-0 is unequivocally assigned to the compound **2-Chloro-N,N-dimethylacetamide**.

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This compound is a chlorinated organic chemical primarily utilized as a versatile solvent and a crucial intermediate in the synthesis of various pharmaceuticals, agrochemicals, and specialty polymers.[1][2] Its reactivity, enhanced by the presence of a chlorine atom, makes it valuable for nucleophilic substitution reactions.[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Chloro-N,N-dimethylacetamide** is presented below.

Property	Value	Source(s)
Molecular Formula	C_4H_8ClNO	[1][3]
Molecular Weight	121.56 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2][4]
Boiling Point	98-100 °C at 11 mmHg	[4][5][6]
Density	1.182 g/mL at 20 °C	[4][5][7]
Refractive Index	n20/D 1.479	[5]
Melting Point	15-16 °C	[5]
Flash Point	>110 °C (>230 °F) - closed cup	[7]
Solubility	Soluble in water and ethanol	[2][8]

Applications in Synthesis

2-Chloro-N,N-dimethylacetamide is a key building block in the production of several Active Pharmaceutical Ingredients (APIs). Its primary role is to serve as a reactant in multi-step synthetic pathways.

- Camostat Mesylate: It is used as a key intermediate in the synthesis of Camostat mesylate, a serine protease inhibitor.[1]
- (S)-Carbinoxamine: The compound was historically used in the synthesis of (S)-carbinoxamine, an antihistamine.

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- Thienopyridines and Cetirizine: It also finds application in the synthesis of these compounds.

The general workflow for its use involves its reaction with a nucleophile, where the chlorine atom is displaced to form a new carbon-nucleophile bond, extending the molecular structure.

Safety and Handling

2-Chloro-N,N-dimethylacetamide is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.[7][9][10]

- Hazard Classifications: Acute Toxicity (Oral, Category 4), Skin Corrosion (Category 1B).[7]
- Personal Protective Equipment (PPE): Requires the use of faceshields, chemical-resistant gloves, goggles, and a suitable respirator.[7]
- Storage: Should be stored in a well-ventilated place, locked up, with the container tightly closed, below 30°C.[4][9]
- Incompatibilities: Strong oxidizing agents, strong bases, and strong acids.[9]

Part 2: N-Desethylamodiaquine - The Key Antimalarial Metabolite

While not associated with CAS 2675-89-0, N-Desethylamodiaquine (DEAQ) is the compound of primary interest in the context of antimalarial drug development. It is the principal, biologically active metabolite of the 4-aminoquinoline antimalarial drug, Amodiaquine (AQ).[11][12][13][14]

Introduction and Pharmacological Significance

After oral administration, amodiaquine is rapidly and extensively metabolized in the liver to DEAQ.[12][15] This metabolic conversion is so significant that the internal exposure to DEAQ can be up to 240-fold higher than that of the parent drug, amodiaquine.[11] Consequently, DEAQ is considered the primary driver of the antimalarial activity observed after amodiaquine treatment.[12][16] Although amodiaquine itself is more potent in vitro, its low concentration in the blood means DEAQ is responsible for most of the therapeutic effect.[12][17]

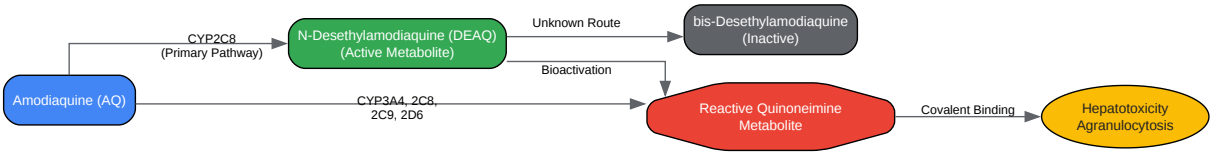
Metabolic Pathway and Bioactivation

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The metabolism of amodiaquine is a critical determinant of its efficacy and toxicity profile.

- Primary Metabolic Route: The N-desethylation of amodiaquine to DEAQ is mediated almost exclusively by the cytochrome P450 isoform CYP2C8.[14][16][18] The high affinity and turnover of amodiaquine by this enzyme make it an excellent marker for CYP2C8 activity.[18]
- Further Metabolism: DEAQ can be further metabolized to an inactive metabolite, bis-desethylamodiaquine, though the enzymatic route for this step is not fully characterized.[15][16]
- Bioactivation and Toxicity: Amodiaquine can also be bioactivated by multiple CYPs (including CYP3A4, CYP2C8, CYP2C9, and CYP2D6) to a reactive quinoneimine intermediate.[11] This reactive metabolite is implicated in the rare but severe idiosyncratic hepatotoxicity and agranulocytosis associated with amodiaquine use.[11] Research indicates that DEAQ also undergoes bioactivation, and due to its much higher systemic exposure, its bioactivation may contribute more significantly to the overall hepatic exposure to reactive intermediates than that of amodiaquine itself.[11]

Figure 1: Amodiaquine Metabolic Pathway



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Caption: Figure 1: Amodiaquine Metabolic Pathway

Antimalarial Activity and Mechanism of Action

DEAQ exhibits potent activity against Plasmodium falciparum, the parasite responsible for the most severe form of malaria. Its mechanism of action, like other 4-aminoquinolines, is believed to involve the inhibition of hemozoin biocrystallization in the parasite's digestive vacuole. This leads to the accumulation of toxic free heme, which kills the parasite.

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The in vitro efficacy of DEAQ has been extensively studied against various strains of P. falciparum.

Compound	P. falciparum Strain	IC_{50} (nM)	Reference(s)
N-Desethylamodiaquine (DEAQ)	V1/S (Resistant)	97	[13][19]
	3D7 (Sensitive)	25	[13][19]
	Field Isolates (Thailand)	67.5	[17]
Amodiaquine (AQ)	V1/S (Resistant)	15	[19]
	3D7 (Sensitive)	8	[19]
	Field Isolates (Thailand)	18.2	[17]
Chloroquine (CQ)	Field Isolates (Thailand)	313	[17]

Note: IC_{50} (half-maximal inhibitory concentration) values indicate the concentration of a drug required to inhibit 50% of parasite growth. Lower values indicate higher potency.

Interestingly, studies have shown a synergistic effect between amodiaquine and DEAQ against P. falciparumin vitro, suggesting that the combination of parent drug and metabolite is more effective than either agent alone.[14] Furthermore, the cross-resistance observed clinically between chloroquine and amodiaquine appears to be more closely related to the cross-resistance between chloroquine and DEAQ.[17]

Pharmacokinetics and Drug Interactions

The pharmacokinetic profile of DEAQ is characterized by slow elimination, with the metabolite being detectable in plasma for up to a month after a single dose.[16][20] This long half-life contributes to its therapeutic efficacy and post-treatment prophylactic effect.

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- Protein Binding: Both amodiaquine and DEAQ are extensively bound (over 90%) to plasma proteins.[15][16]

- Drug-Drug Interactions: Amodiaquine and/or DEAQ have been shown to inhibit other cytochrome P450 enzymes, specifically CYP2D6 and CYP2C9.[20] This creates a potential for drug-drug interactions when co-administered with medications metabolized by these enzymes.

Experimental Protocols: In Vitro Antimalarial Susceptibility Testing

Determining the IC_{50} of DEAQ against P. falciparum is a fundamental experiment for drug development professionals.

Objective: To quantify the in vitro activity of N-Desethylamodiaquine against a laboratory-adapted strain of P. falciparum.

Methodology: SYBR Green I-based Microplate Assay

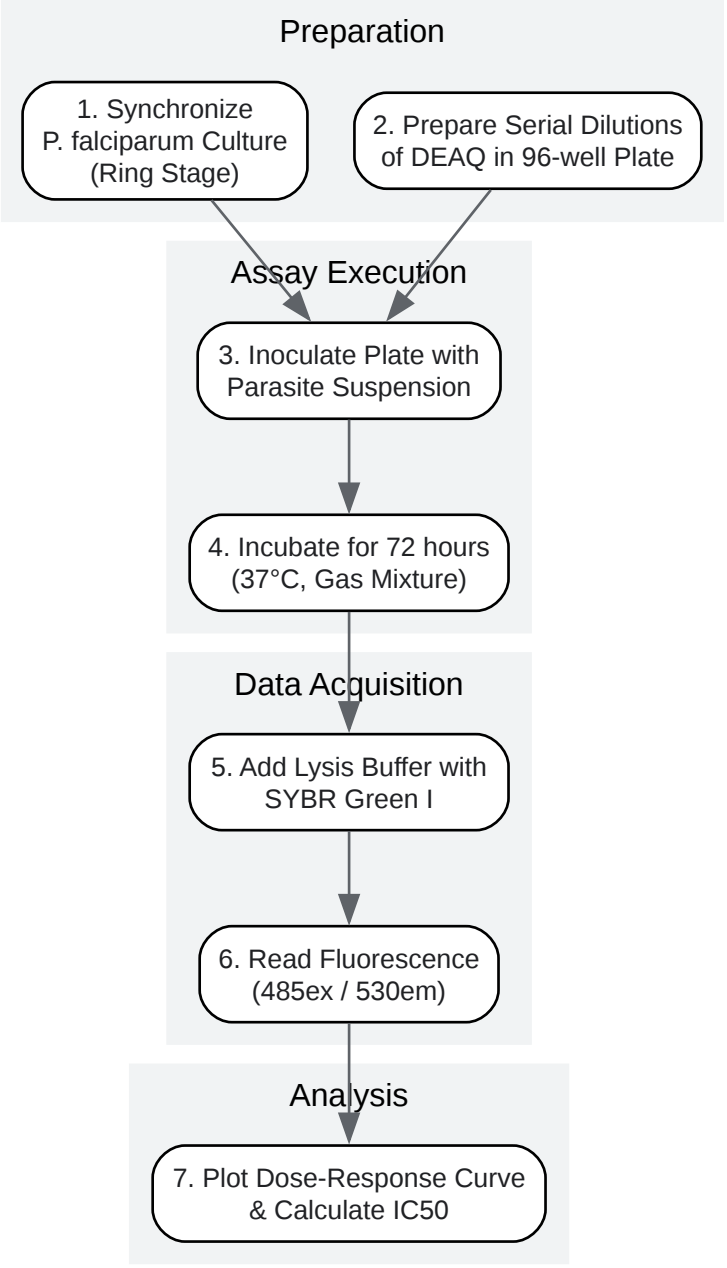
- Parasite Culture:
  - Maintain a continuous culture of P. falciparum (e.g., 3D7 strain) in human O+ erythrocytes at 2% hematocrit in RPMI-1640 medium supplemented with 10% human serum and 25 mM HEPES.
  - Incubate at 37°C in a controlled atmosphere of 5% CO_2, 5% O_2, and 90% N_2.
  - Synchronize the parasite culture to the ring stage using 5% D-sorbitol treatment.
- Drug Plate Preparation:
  - Prepare a stock solution of N-Desethylamodiaquine dihydrochloride in 70% ethanol or DMSO, followed by serial dilution in complete culture medium.
  - In a 96-well microplate, add 100 µL of the diluted drug solutions to the respective wells. Include drug-free wells as negative controls and wells with known antimalarials (e.g., chloroquine) as positive controls.

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- Assay Procedure:
  - Adjust the synchronized parasite culture to 1% parasitemia and 2% hematocrit.
  - Add 100 µL of this parasite suspension to each well of the drug-prepared microplate.
  - Incubate the plate for 72 hours under the standard culture conditions.
- Lysis and Staining:
  - After incubation, prepare a lysis buffer containing 20 mM Tris-HCl, 5 mM EDTA, 0.008% saponin, 0.08% Triton X-100, and 1X SYBR Green I dye.
  - Add 100 µL of this lysis buffer to each well.
  - Incubate the plate in the dark at room temperature for 1 hour.
- Data Acquisition and Analysis:
  - Read the fluorescence of each well using a microplate reader with excitation and emission wavelengths of 485 nm and 530 nm, respectively.
  - Subtract the background fluorescence from blank wells (containing erythrocytes but no parasites).
  - Plot the fluorescence intensity against the drug concentration and fit the data to a sigmoidal dose-response curve using non-linear regression analysis to determine the IC_{50} value.

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Figure 2: Workflow for In Vitro Antimalarial Susceptibility Assay



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Caption: Figure 2: Workflow for In Vitro Antimalarial Susceptibility Assay

Conclusion

For professionals in research and drug development, precise chemical identification is paramount. CAS 2675-89-0 identifies the synthetic reagent **2-Chloro-N,N-dimethylacetamide**.

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However, the pharmacologically significant compound often associated with this topic is N-Desethylamodiaquine (DEAQ), the active metabolite of amodiaquine. Understanding the metabolism, potent antimalarial activity, pharmacokinetic profile, and potential for toxicity of DEAQ is crucial for the development of new antimalarial therapies and for optimizing the use of existing amodiaquine-based combination treatments.

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- To cite this document: BenchChem. [CAS number 2675-89-0 properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142992/docs#cas-number-2675-89-0-properties]

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